

Monoclinic Crystal System of Syngenite: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: Syngenite
CAS No.: 13780-13-7
Cat. No.: B078856

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

Syngenite ($K_2Ca(SO_4)_2 \cdot H_2O$) is a naturally occurring hydrated potassium calcium sulfate mineral that crystallizes in the monoclinic system.^[1] First described in 1872, it is found in marine evaporite deposits, as a volcanic sublimate, and in geothermal fields.^[1] Beyond its geological significance, recent studies have hinted at the potential for **syngenite** and related materials in biomedical applications, specifically as biocompatible and bioresorbable materials, which may be of interest to the drug development sector for applications such as specialized excipients or scaffolds.^{[2][3][4][5]} This technical guide provides an in-depth analysis of the monoclinic crystal structure of **syngenite**, detailing its crystallographic parameters, structural features, and the experimental protocols used for its characterization.

Crystallographic and Structural Properties of Syngenite

Syngenite belongs to the monoclinic crystal system, characterized by three unequal axes with one oblique intersection. Its space group is $P2_1/m$.^{[1][6]} The crystal structure is comprised of layers of CaO_9 and SO_4 polyhedra, which are parallel to the ab plane. These layers are formed by infinite chains of the bassanite type. Potassium ions are situated in the interlayer space.^{[7][8]}

The coordination environment of the Calcium (Ca^{2+}) ion consists of nine oxygen atoms, forming a CaO_9 polyhedron.^{[7][9]} One of these coordination positions is occupied by a water molecule.^[7] The Potassium (K^+) ions have a KO_{10} coordination environment.^[7] The structure also contains two symmetrically independent hexavalent sulfur (S^{6+}) cations, each tetrahedrally coordinated to four oxygen atoms, forming regular SO_4 tetrahedra.^[7]

Quantitative Crystallographic Data

The following tables summarize the key crystallographic data for **syngenite**.

Table 1: Unit Cell Parameters of **Syngenite** at Ambient Conditions

Parameter	Value	Reference
a	9.77 Å	^{[1][6]}
b	7.14 Å	^[1]
c	6.25 Å	^{[1][6]}
β	104.01°	^[1]
Z (formula units per unit cell)	2	^{[1][6]}
Space Group	$P2_1/m$	^{[1][6]}

Table 2: Selected Interatomic Distances in **Syngenite**

Bond	Distance (Å)	Reference
Ca–O	2.4008(16) - 2.7040(16)	[7]
	2.921	[7]
S1–O	1.4684(16) - 1.4821(10)	[7]
S2–O	1.4779(17) - 1.4846(11)	[7]

Experimental Protocols

The characterization of **syngenite**'s crystal structure relies heavily on X-ray diffraction techniques. Below are detailed methodologies for the key experiments.

Single-Crystal X-ray Diffraction (SCXRD)

Objective: To determine the precise atomic arrangement, bond lengths, and bond angles of a single crystal of **syngenite**.

Methodology:

- **Crystal Selection and Mounting:** A suitable single crystal of **syngenite** (typically 0.05 x 0.05 x 0.03 mm³) is selected under an optical microscope.[7] The crystal is then mounted on a goniometer head using a cryoloop or a glass fiber.[10]
- **Data Collection:** The mounted crystal is placed in a single-crystal X-ray diffractometer.[10] Data collection is performed at a controlled temperature, often at low temperatures (e.g., -173 °C) to reduce thermal vibrations of the atoms.[7] A monochromatic X-ray beam, typically from a molybdenum source (Mo-K α , λ = 0.71073 Å), is directed at the crystal.[10] The crystal is rotated, and the diffraction pattern is recorded on a detector.[10]
- **Structure Solution and Refinement:** The collected diffraction data is processed to determine the unit cell parameters and space group. The atomic positions are determined using direct methods or Patterson synthesis.[6] The structural model is then refined using least-squares methods, which minimizes the difference between the observed and calculated diffraction intensities.[10]

Powder X-ray Diffraction (PXRD)

Objective: To identify the crystalline phases in a bulk sample and to determine the unit cell parameters.

Methodology:

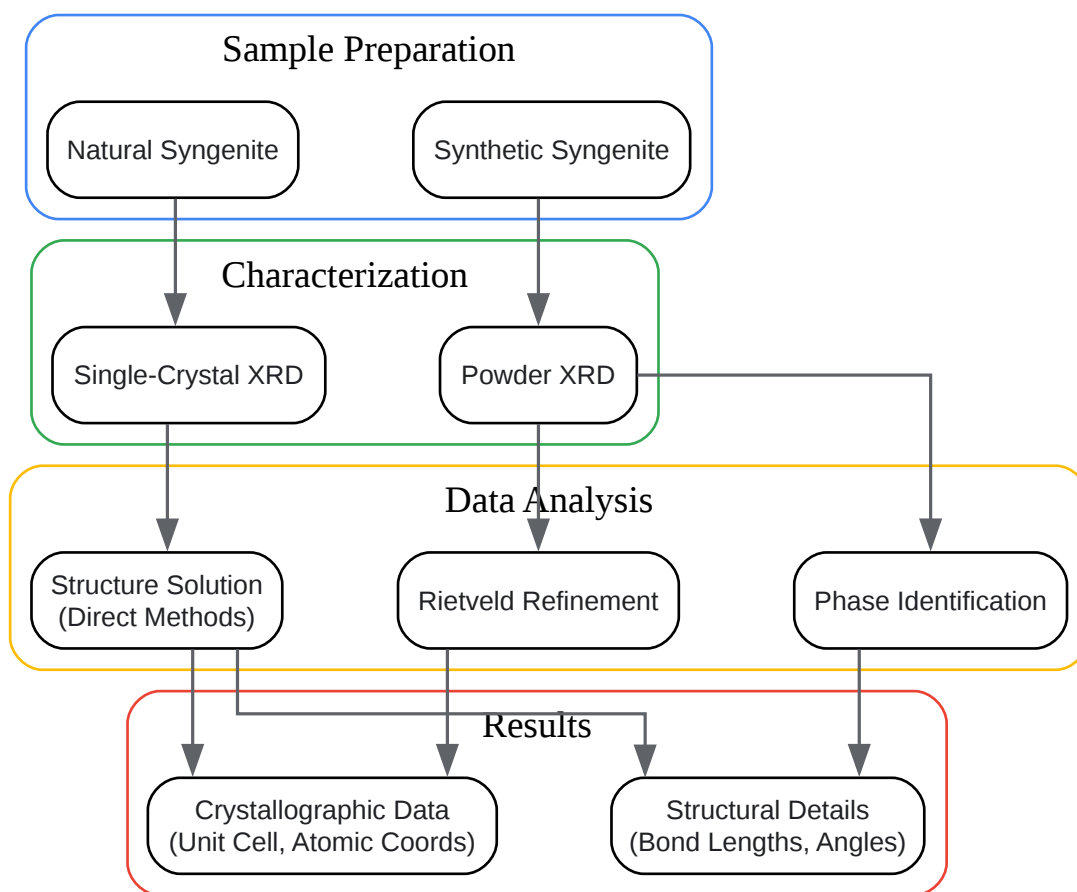
- **Sample Preparation:** A sample of **syngenite** is finely ground to a powder (particle size $<10\ \mu\text{m}$) to ensure a random orientation of the crystallites.^[11] The powder is then packed into a sample holder.^[7]
- **Data Collection:** The sample is placed in a powder diffractometer. A monochromatic X-ray beam is directed at the sample, and the intensity of the diffracted X-rays is measured as a function of the diffraction angle (2θ).^[12]
- **Data Analysis and Rietveld Refinement:** The resulting diffraction pattern, a plot of intensity versus 2θ , is analyzed. The positions of the diffraction peaks are used to determine the d-spacings, which are characteristic of the crystal structure. Phase identification is achieved by comparing the experimental pattern with a database of known patterns. For quantitative analysis and precise unit cell parameter determination, Rietveld refinement is employed. This method involves fitting a calculated diffraction pattern to the experimental data, allowing for the refinement of structural and instrumental parameters.^{[13][14]}

Potential Relevance to Drug Development

While **syngenite** is not a conventional pharmaceutical material, its constituent ions (K^+ , Ca^{2+} , SO_4^{2-}) are biocompatible. Research into related calcium sulfate-based materials suggests potential applications in bone defect treatments and as bioresorbable materials.^[2] **Syngenite**, as a component in the $\text{CaO-K}_2\text{O-SO}_3\text{-H}_2\text{O}$ system, could be explored for similar applications.^[2] The controlled synthesis of **syngenite** with specific particle sizes could be relevant for creating novel excipients or delivery systems where biocompatibility and a defined dissolution rate are required.^{[3][4]} At present, there is no documented evidence of **syngenite** directly influencing specific biological signaling pathways. This remains an area for future investigation.

Visualizations

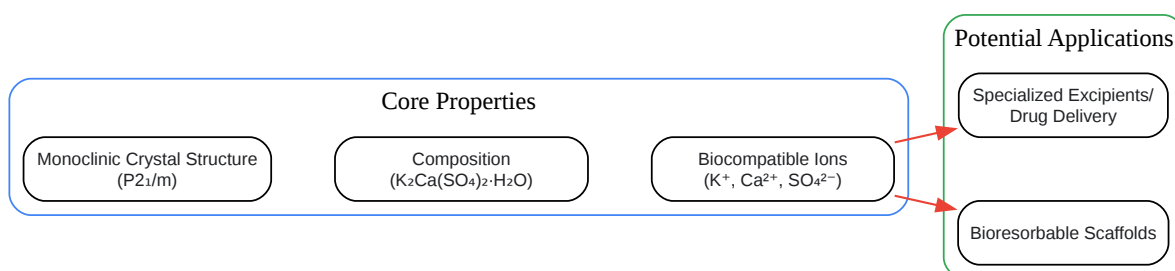
Experimental Workflow for Syngenite Characterization



[Click to download full resolution via product page](#)

Caption: Workflow for the characterization of **syngenite**.

Logical Relationship of Syngenite Properties and Potential Applications



[Click to download full resolution via product page](#)

Caption: Properties of **syngenite** and potential applications.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- [1. 12 X-ray Diffraction and Mineral Analysis – Mineralogy \[opengeology.org\]](#)
- [2. Materials in the CaO-K₂O-SO₃-H₂O System Based on Powder Mixtures including Calciolangbeinite K₂Ca₂\(SO₄\)₃ and Calcium Sulfate Anhydrite CaSO₄ \[mdpi.com\]](#)
- [3. researchgate.net \[researchgate.net\]](#)
- [4. mdpi.com \[mdpi.com\]](#)
- [5. preprints.org \[preprints.org\]](#)
- [6. fkf.mpg.de \[fkf.mpg.de\]](#)
- [7. microanalysis.com.au \[microanalysis.com.au\]](#)
- [8. scispace.com \[scispace.com\]](#)
- [9. EP0212543B1 - Process for the preparation of products containing ammonium syngenite - Google Patents \[patents.google.com\]](#)
- [10. Single-crystal X-ray Diffraction \[serc.carleton.edu\]](#)
- [11. USGS Information Handout: X-Ray Powder Diffraction \[pubs.usgs.gov\]](#)
- [12. X-ray Powder Diffraction \(XRD\) \[serc.carleton.edu\]](#)
- [13. mdpi-res.com \[mdpi-res.com\]](#)
- [14. pubs.geoscienceworld.org \[pubs.geoscienceworld.org\]](#)
- To cite this document: BenchChem. [Monoclinic Crystal System of Syngenite: A Technical Guide]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b078856/docs#monoclinic-crystal-system-of-syngenite-a-technical-guide\]](https://www.benchchem.com/product/b078856/docs#monoclinic-crystal-system-of-syngenite-a-technical-guide)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)